

Preparing Stock Solutions of ACT-209905: An Application Note and Protocol

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Compound of Interest

Compound Name: ACT-209905

Cat. No.: B1664356

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Introduction

ACT-209905 is a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1).[1] As a functional antagonist, it induces the internalization and degradation of the S1P1 receptor, thereby preventing the egress of lymphocytes from lymphoid organs.[2][3] This mechanism of action makes **ACT-209905** a valuable tool for research in areas such as autoimmune diseases and oncology, particularly in the study of glioblastoma.[1][4] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and application of **ACT-209905** stock solutions for in vitro studies.

Data Presentation

Quantitative data for the preparation of **ACT-209905** stock solutions are summarized in the tables below for easy reference.

Table 1: Properties of **ACT-209905**

Property	Value
Molecular Formula	C ₂₆ H ₃₅ N ₅ O ₅
Molecular Weight	497.59 g/mol
Appearance	Crystalline solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)

Table 2: Preparation of a 10 mM **ACT-209905** Stock Solution in DMSO

Parameter	Value
Stock Concentration	10 mM
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Mass of ACT-209905 for 1 mL	4.98 mg
Mass of ACT-209905 for 5 mL	24.90 mg
Mass of ACT-209905 for 10 mL	49.80 mg

Experimental Protocols

Preparation of a 10 mM **ACT-209905** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ACT-209905** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **ACT-209905** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate ACT-209905:** Allow the vial of **ACT-209905** powder to reach room temperature before opening to prevent condensation.
- **Weigh ACT-209905:** Accurately weigh the desired amount of **ACT-209905** powder using an analytical balance. For example, for 1 mL of a 10 mM stock solution, weigh 4.98 mg.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ACT-209905** powder.
- **Dissolve the Compound:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain.
- **Storage:** Store the 10 mM stock solution in tightly sealed, amber vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

For cell-based assays, the DMSO concentration in the final culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.

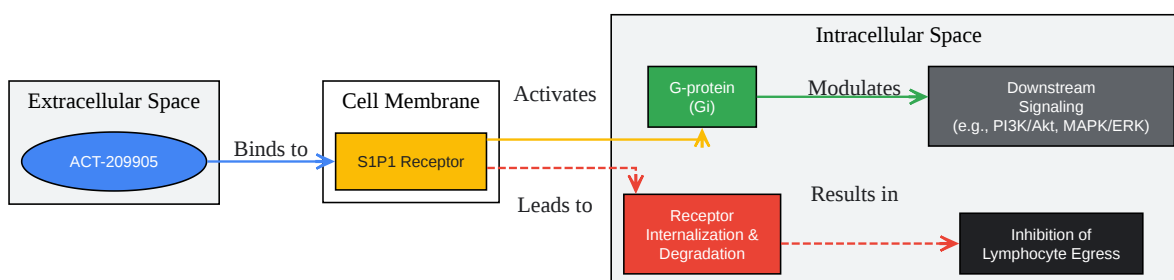
Procedure:

- **Thaw Stock Solution:** Thaw the 10 mM **ACT-209905** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.

- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound. This is crucial for distinguishing the effects of the compound from those of the solvent.

Mandatory Visualizations

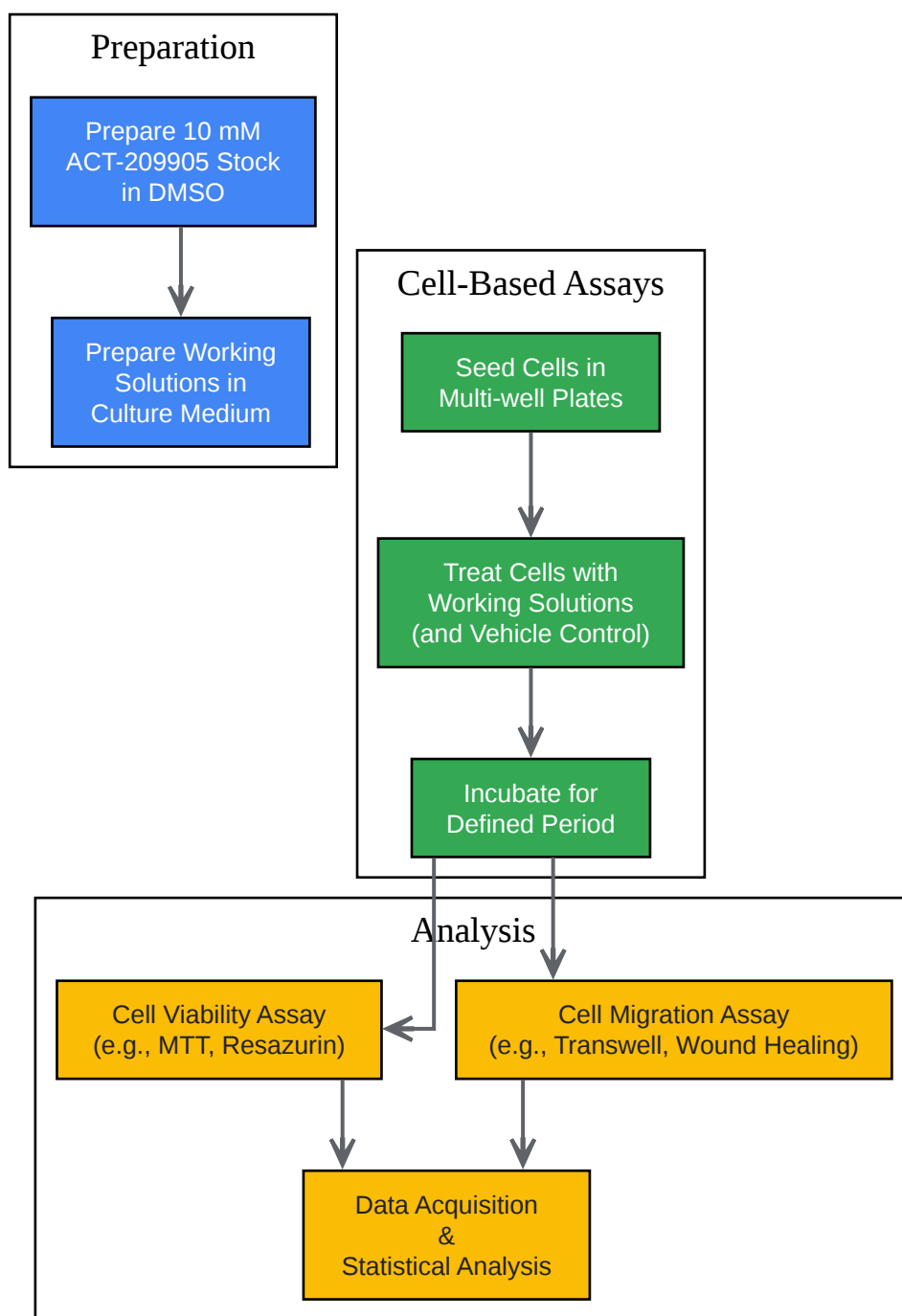
S1P1 Receptor Signaling Pathway



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Caption: Agonist binding and functional antagonism of the S1P1 receptor by **ACT-209905**.

Experimental Workflow for In Vitro Testing



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Caption: General workflow for in vitro testing of **ACT-209905**.

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References

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